

Personal protective equipment for handling Z-VAN-AMC

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Compound of Interest

Compound Name: Z-VAN-AMC

Cat. No.: B1460281

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Essential Safety and Handling Guide for Z-VAN-AMC

IMMEDIATE SAFETY & LOGISTICAL INFORMATION

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Z-VAN-AMC** (N-carbobenzoxy-Val-Ala-Asn-7-amido-4-methylcoumarin), a fluorogenic substrate utilized in laboratory settings for assaying legumain and asparaginyl endopeptidase (AEP) activity. Given that a specific Safety Data Sheet (SDS) for **Z-VAN-AMC** is not readily available, the following procedures are based on best practices for handling similar aminomethylcoumarin-containing peptide substrates.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment and engineering controls are paramount to ensure the safety of laboratory personnel when handling **Z-VAN-AMC**.

Control Measure	Specification
Engineering Controls	Use in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols. Ensure eyewash stations and safety showers are readily accessible.
Eye and Face Protection	Wear safety glasses with side shields or chemical safety goggles conforming to appropriate government standards such as EN166 (EU) or NIOSH (US). ^[1]
Skin Protection	Wear impervious protective gloves (e.g., nitrile) and a lab coat. ^{[1][2]} Inspect gloves before use and use proper glove removal technique to avoid skin contact. ^{[1][2]}
Respiratory Protection	For operations that may generate significant dust, a NIOSH-approved N95 or equivalent particulate respirator should be used. ^[1]

Handling and Storage Procedures

Adherence to proper handling and storage protocols will minimize risks and maintain the integrity of the compound.

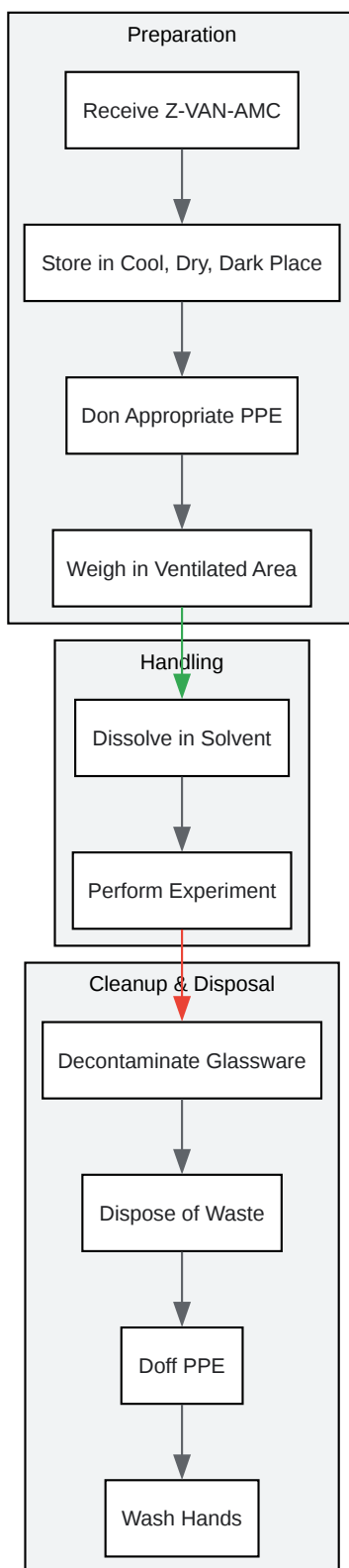
Procedure	Guidelines
General Handling	Avoid inhalation of dust and contact with skin and eyes.[3] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[4][5]
Storage	Store in a tightly sealed container in a cool, dry, and dark place.[6] Z-VAN-AMC is light-sensitive and should be protected from light to prevent degradation. Store locked up and away from incompatible materials such as strong oxidizing agents.[4][5]
Spill Response	In case of a spill, wear appropriate PPE. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete. Prevent product from entering drains.[1][4]

Disposal Plan

Dispose of **Z-VAN-AMC** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Unused material should be treated as chemical waste and disposed of through a licensed waste disposal company. Do not dispose of down the drain.[1][5]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Z-VAN-AMC** from receipt to disposal.



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Safe Handling Workflow for **Z-VAN-AMC**

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